

Application Notes and Protocols for Cyanine3 DBCO Conjugation

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Compound of Interest

Compound Name: *Cyanine3 DBCO hexafluorophosphate*
Cat. No.: *B13923864*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the successful conjugation of Cyanine3 (Cy3) DBCO to azide-modified biomolecules. The protocols outlined below are intended for research purposes and are applicable to a wide range of biomolecules including proteins, peptides, and nucleic acids.

Introduction to Cyanine3 DBCO and Copper-Free Click Chemistry

Cyanine3 DBCO is a fluorescent labeling reagent that incorporates the bright and photostable Cy3 fluorophore.^{[1][2]} It is functionalized with a dibenzocyclooctyne (DBCO) group, which enables covalent labeling of azide-containing molecules through a copper-free click chemistry reaction known as Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).^{[2][3][4]} This bioorthogonal reaction is highly specific and efficient, proceeding rapidly at room temperature in aqueous buffers without the need for a cytotoxic copper catalyst, making it ideal for labeling

sensitive biological samples and for in vivo applications.[3][5][6] The resulting triazole linkage is highly stable, ensuring a permanent fluorescent label on the target molecule.[2][3]

Quantitative Data Summary

The following tables summarize the key spectral and physical properties of Cyanine3 DBCO and provide recommended starting conditions for conjugation reactions.

Table 1: Physicochemical and Spectral Properties of Cyanine3 DBCO

Property	Value	Reference
Molecular Formula	C ₅₁ H ₅₇ N ₄ O ₂	[7]
Molecular Weight	~758 g/mol (non-sulfonated) to 983.18 g/mol (sulfonated)	[1][7]
Excitation Maximum (λ _{ex})	553 - 555 nm	[1][7][8]
Emission Maximum (λ _{em})	569 - 570 nm	[1][7][8]
Molar Extinction Coefficient (ε)	150,000 L·mol ⁻¹ ·cm ⁻¹	[1][7][8]
Fluorescence Quantum Yield (Φ)	0.31	[7][8]
Recommended Laser Line	532 nm, 555 nm, or 568 nm	[1]
Recommended Filter Set	TRITC (tetramethylrhodamine)	[1][2]
Solubility	Good in DMF, DMSO, DCM, alcohols; practically insoluble in water (< 1 μM)	[7][8][9]
Storage Conditions	-20°C in the dark, desiccated. Stable for at least 12 months.	[8][9][10]

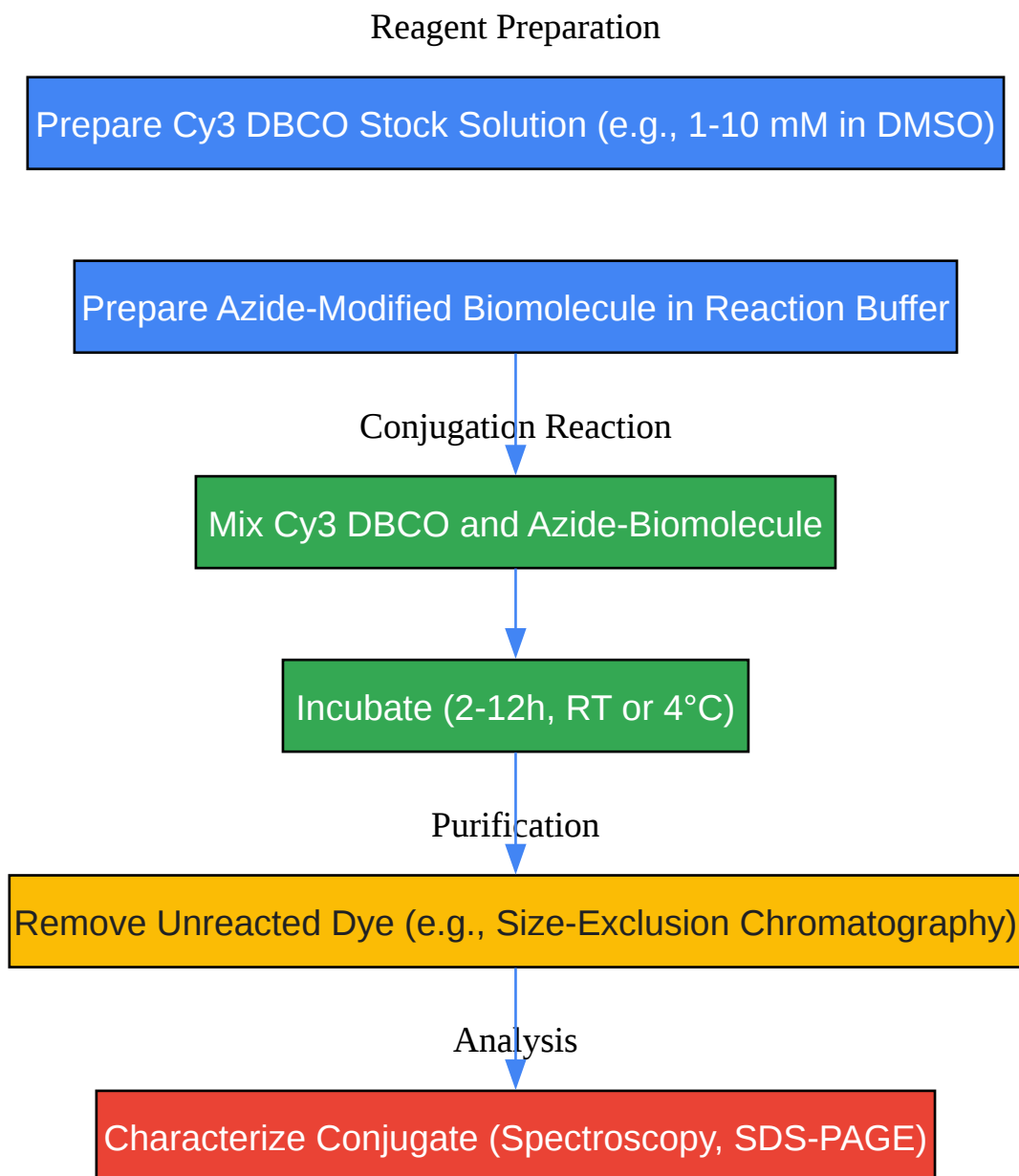
Note: A sulfonated version (sulfo-Cyanine3 DBCO) is available for applications requiring higher aqueous solubility.[1][10]

Table 2: Recommended Reaction Parameters for Protein Labeling

Parameter	Recommended Range	Notes
Molar Excess of Cy3 DBCO over Azide-Molecule		
- Proteins/Antibodies	2 - 40 fold	Start with a 10-20 fold excess and optimize. A 6-fold molar excess of DBCO-NHS ester for antibody modification has been shown to yield a Degree of Labeling (DOL) of ~1.5.[6][11]
- Oligonucleotides	2 - 4 fold	Lower excess is often sufficient due to higher purity of starting material.[5]
Reaction Time	2 - 12 hours	Can be performed at room temperature or 4°C. Longer incubation times can improve efficiency but may also increase non-specific reactions.[6][12][13]
Reaction Temperature	4°C to 37°C	Room temperature is suitable for most applications. 4°C can be used for overnight incubations.[12][13]
Reaction Buffer	Amine-free buffers (e.g., PBS, HEPES, Borate)	Buffers should be free of sodium azide as it will compete with the azide-modified biomolecule.[5][13]
pH	7.0 - 9.0	The reaction is generally pH-insensitive within this range. [12]

Experimental Workflow and Protocols

The general workflow for Cyanine3 DBCO conjugation involves preparation of the reagents, the conjugation reaction itself, and subsequent purification of the labeled biomolecule.



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Caption: Experimental workflow for Cyanine3 DBCO conjugation.

Protocol 1: General Protein Labeling with Cyanine3 DBCO

This protocol describes the labeling of a protein that has been previously modified to contain an azide group.

Materials:

- Cyanine3 DBCO
- Anhydrous DMSO or DMF
- Azide-modified protein in an appropriate buffer (e.g., PBS, pH 7.4). Crucially, the buffer must not contain sodium azide.
- Desalting columns (e.g., spin columns) for purification.

Procedure:

- Prepare Cyanine3 DBCO Stock Solution:
 - Allow the vial of Cyanine3 DBCO to warm to room temperature before opening to prevent moisture condensation.
 - Prepare a 1-10 mM stock solution of Cyanine3 DBCO in anhydrous DMSO or DMF. For example, dissolve 1 mg of Cy3 DBCO (MW ~983 g/mol for sulfonated version) in approximately 102 μ L of DMSO to get a 10 mM solution.
 - Note: DBCO-NHS ester solutions in DMSO are stable for 2-3 months at -20°C.[\[14\]](#)
- Prepare the Reaction Mixture:
 - Adjust the concentration of the azide-modified protein to 1-10 mg/mL in the reaction buffer. [\[5\]](#)
 - Calculate the required volume of the Cyanine3 DBCO stock solution to achieve the desired molar excess (refer to Table 2). A starting point of 10-20 fold molar excess is recommended for proteins.[\[6\]](#)

- Add the calculated volume of the Cyanine3 DBCO stock solution to the protein solution. The final concentration of the organic solvent (DMSO or DMF) should ideally be below 20% to avoid protein precipitation.[5][13]
- Incubation:
 - Incubate the reaction mixture for 2-4 hours at room temperature or overnight at 4°C, protected from light.[12] The optimal incubation time may need to be determined empirically.
- Purification of the Conjugate:
 - Remove the unreacted Cyanine3 DBCO by size-exclusion chromatography using a desalting column appropriate for the size of your protein.[15][16]
 - Equilibrate the column with your desired storage buffer (e.g., PBS).
 - Apply the reaction mixture to the column and centrifuge according to the manufacturer's instructions.
 - The labeled protein will be in the eluate.
- Characterization (Optional but Recommended):
 - Degree of Labeling (DOL): The DOL, or the average number of dye molecules per protein molecule, can be determined using UV-Vis spectrophotometry.
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and ~555 nm (for Cy3).
 - The protein concentration can be calculated using the following formula, which corrects for the dye's absorbance at 280 nm:
 - Protein Concentration (M) = $[A_{280} - (A_{555} \times CF_{280})] / \epsilon_{\text{protein}}$
 - Where CF_{280} is the correction factor for the dye at 280 nm (typically provided by the vendor, e.g., 0.09 for Cy3).[9]

- $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm.
- The dye concentration is calculated as:
 - Dye Concentration (M) = $A_{555} / \epsilon_{\text{dye}}$
 - Where ϵ_{dye} is 150,000 L·mol⁻¹·cm⁻¹.
- DOL = Dye Concentration / Protein Concentration
- SDS-PAGE Analysis: Analyze the purified conjugate by SDS-PAGE to confirm labeling and assess purity. The fluorescently labeled protein can be visualized using a gel imager with appropriate filters.

Protocol 2: Labeling of Live Cells with Azide-Modified Sugars

This protocol is for labeling cell surface glycans that have been metabolically tagged with an azide-containing sugar (e.g., Ac₄ManNAz).

Materials:

- Cells cultured with an azide-containing metabolic label.
- Cyanine3 DBCO
- Anhydrous DMSO
- Wash Buffer (e.g., PBS with 1% FBS)
- Fixative (e.g., 4% formaldehyde in PBS)

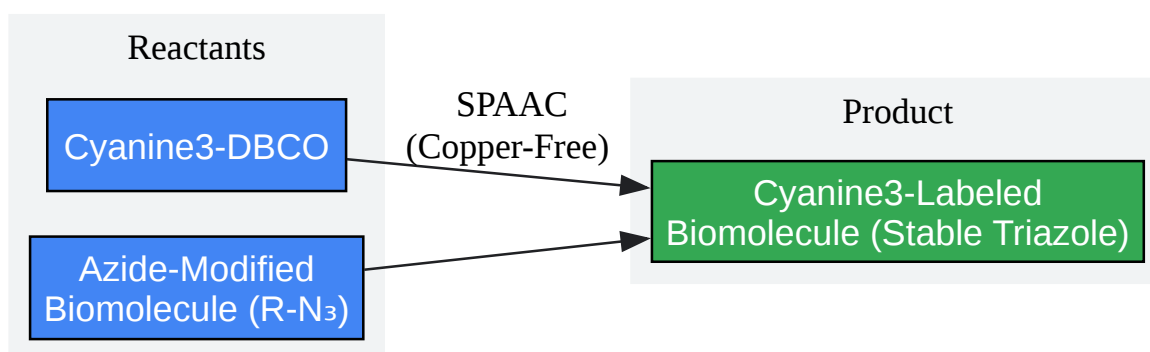
Procedure:

- Prepare Staining Solution:
 - Prepare a 5 mM stock solution of Cyanine3 DBCO in anhydrous DMSO.
 - Dilute the stock solution in wash buffer to a final working concentration of 5 to 30 μM .[\[17\]](#)

- Cell Labeling:
 - Wash the azide-labeled cells twice with the wash buffer.[17]
 - Add the Cyanine3 DBCO staining solution to the cells and incubate for 30-60 minutes at room temperature, protected from light.[17]
- Wash and Fix:
 - Wash the cells four times with the wash buffer to remove any unbound dye.[17]
 - Fix the cells with 4% formaldehyde in PBS for 20 minutes at room temperature.[17]
 - Wash the cells with PBS.
- Imaging:
 - The cells are now ready for imaging using fluorescence microscopy with a TRITC filter set.

Signaling Pathways and Logical Relationships

The core of the Cyanine3 DBCO conjugation is the chemical reaction itself. The following diagram illustrates the SPAAC reaction.



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Caption: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

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